

Preparing Elenestinib Phosphate Stock Solutions in DMSO for Research Applications

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Compound of Interest		
Compound Name:	Elenestinib phosphate	
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Abstract

Elenestinib phosphate, also known as BLU-263 phosphate, is a potent and highly selective next-generation inhibitor of the KIT D816V mutation, a primary driver of systemic mastocytosis (SM).[1][2] Its utility in preclinical research necessitates the accurate and reproducible preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of Elenestinib phosphate for in vitro studies. This document provides detailed protocols for the preparation, storage, and application of Elenestinib phosphate stock solutions in DMSO, intended for researchers, scientists, and drug development professionals.

Introduction to Elenestinib Phosphate

Elenestinib is an orally bioavailable tyrosine kinase inhibitor that demonstrates high potency and selectivity for the KIT D816V mutation.[1] This mutation is present in approximately 95% of systemic mastocytosis cases.[2] By targeting this specific mutation, Elenestinib aims to reduce the abnormal proliferation and activation of mast cells, thereby alleviating the symptoms associated with the disease.[2] Preclinical data has shown Elenestinib to have an IC50 of 3.1 nM for KIT D816V phosphorylation and 4.3 nM in cellular assays.[3][4] These characteristics make it a valuable tool for studying the c-Kit signaling pathway and for the preclinical evaluation of potential therapeutic strategies for SM.

Chemical and Physical Properties



A clear understanding of the physicochemical properties of **Elenestinib phosphate** is crucial for accurate stock solution preparation.

Property	Value	Source
Synonyms	BLU-263 phosphate	MedChemExpress, Selleck Chemicals
Molecular Formula	C27H32FN10O5P	PubChem
Molecular Weight	626.58 g/mol	Selleck Chemicals
Solubility in DMSO	100 mg/mL (159.59 mM) or 125 mg/mL (200 mM)	Selleck Chemicals, MedChemExpress
Appearance	White to off-white solid	MedChemExpress

Experimental Protocols Materials and Equipment

- Elenestinib phosphate powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Elenestinib Phosphate Stock Solution in DMSO

Methodological & Application

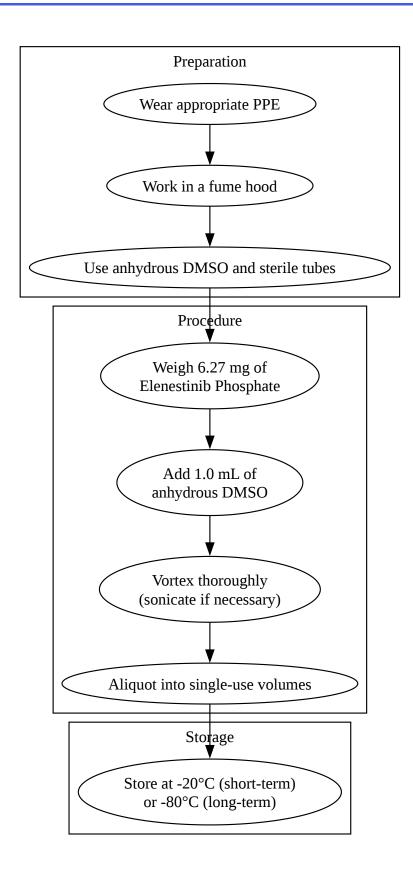




This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro applications.

- Preparation: Work in a clean, dry environment, such as a chemical fume hood. Ensure all
 equipment is clean and dry. Use fresh, anhydrous DMSO as moisture can reduce the
 solubility of Elenestinib phosphate.
- Weighing: Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
 Carefully weigh out 6.27 mg of Elenestinib phosphate powder into the tube.
- Solubilization: Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the Elenestinib phosphate powder.
- Dissolution: Cap the tube tightly and vortex thoroughly for at least 2 minutes. If the compound is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes. Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile, amber polypropylene microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Properly label all tubes with the compound name, concentration, solvent, and date of preparation.





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Caption: Elenestinib inhibits the mutated KIT D816V receptor, blocking downstream signaling.



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